

Application Notes & Protocols: Leveraging 1H-Indazole-3-Amine Derivatives in Modern Cancer Research

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Compound of Interest

Compound Name: 1-Methyl-5-nitro-1H-indazol-3-amine

Cat. No.: B2986075

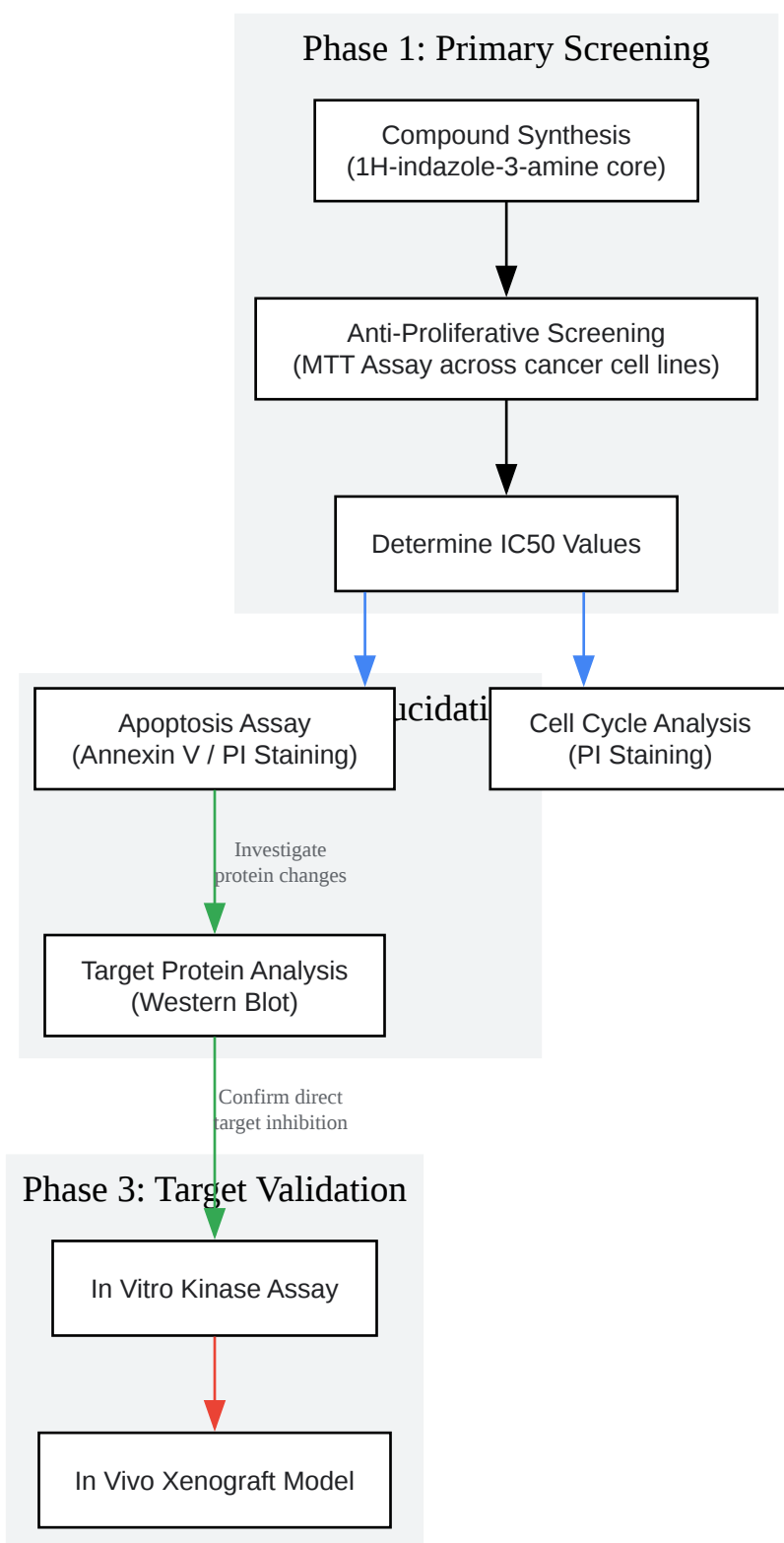
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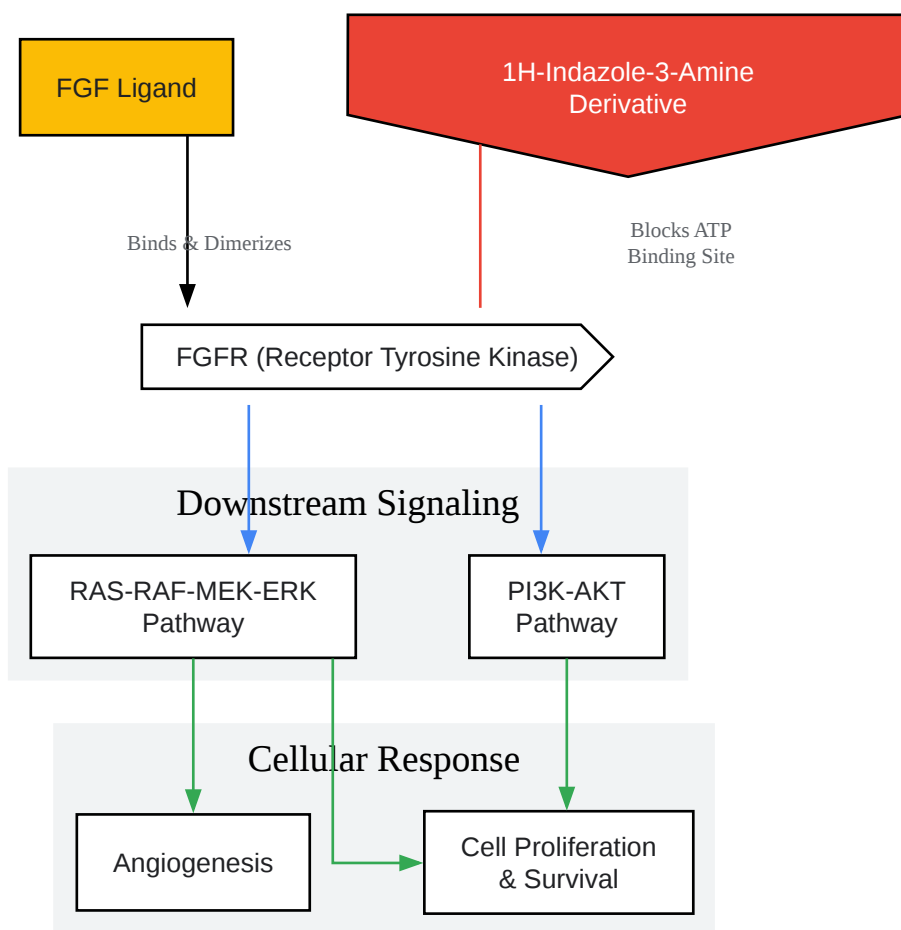
Introduction: The 1H-indazole scaffold is a cornerstone in medicinal chemistry, recognized for its versatile biological activities.[1] Within this class, 1H-indazole-3-amine derivatives have emerged as particularly potent agents in oncology. Their rigid bicyclic structure serves as an excellent pharmacophore, often acting as a "hinge-binding fragment" that effectively interacts with the ATP-binding pockets of various protein kinases.[2] This unique characteristic has led to the development of several successful kinase inhibitors, including FDA-approved drugs like Pazopanib and Entrectinib.[2][3]

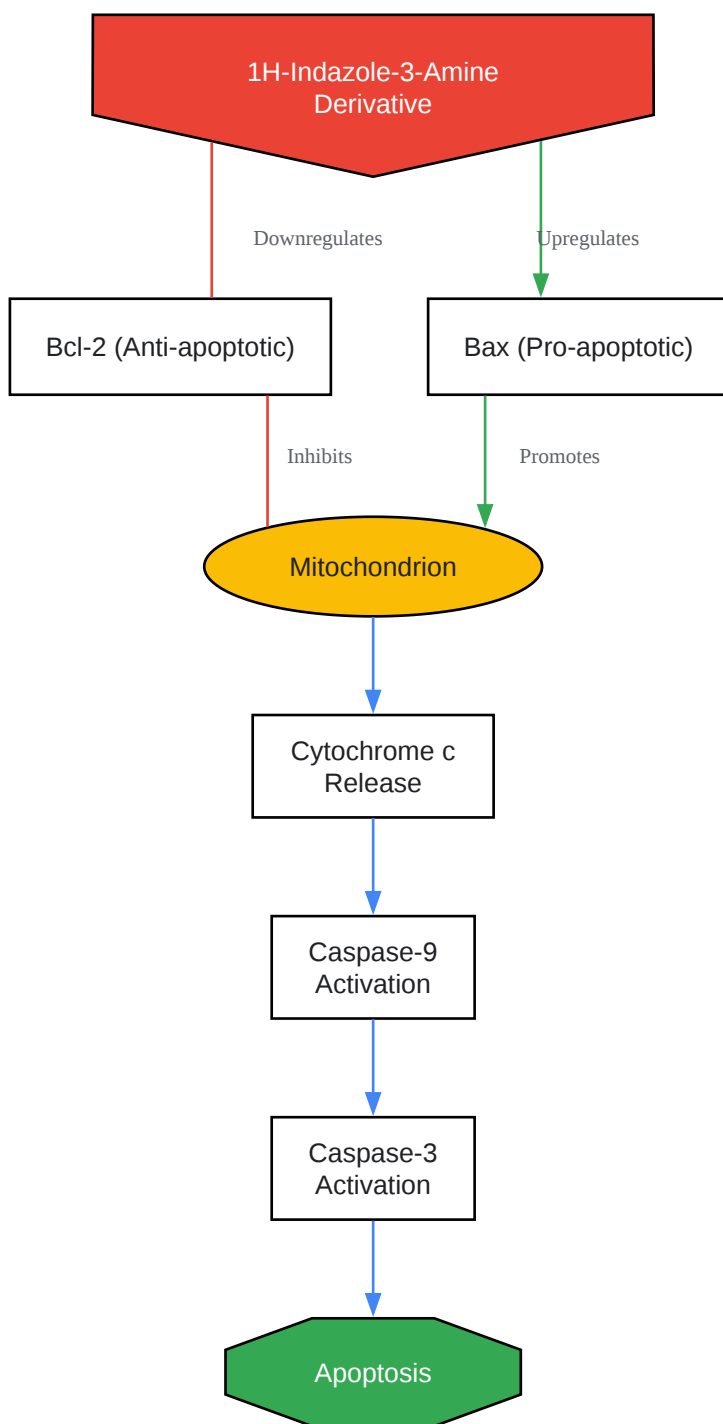
This guide provides an in-depth overview of the applications of 1H-indazole-3-amine derivatives in cancer research, focusing on their roles as kinase inhibitors and inducers of apoptosis. We will explore the scientific rationale behind their use, provide detailed protocols for their evaluation, and present a framework for interpreting the resulting data.

General Workflow for Evaluating 1H-Indazole-3-Amine Derivatives

The preclinical evaluation of a novel 1H-indazole-3-amine derivative typically follows a multi-stage process. The workflow begins with broad screening to assess anti-proliferative activity and progresses to more detailed mechanistic studies to elucidate the mode of action.







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References

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- 2. Design, Synthesis and Antitumor Activity of 1H-indazole-3-amine Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Synthesis and biological evaluation of indazole derivatives as anti-cancer agents - PMC [pmc.ncbi.nlm.nih.gov]
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